

chemical structure of sulprofos oxon

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Compound of Interest

Compound Name: *Sulprofos oxon*

CAS No.: *38527-90-1*

Cat. No.: *B1606798*

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Technical Whitepaper: The Structural and Functional Dynamics of **Sulprofos Oxon**

Executive Summary

This technical guide provides a high-resolution analysis of **Sulprofos Oxon** (CAS: 38527-90-1), the toxicologically active metabolite of the organophosphate insecticide Sulprofos (Bolstar). While the parent compound, Sulprofos, utilizes a phosphorodithioate backbone for environmental stability, it is the metabolic conversion to the oxon form (phosphorothioate) that drives its acute neurotoxicity. This document details the structural transition, the oxidative desulfuration mechanism, and the specific kinetics of acetylcholinesterase (AChE) phosphorylation, serving as a reference for researchers in toxicology and analytical chemistry.

Molecular Architecture & Physicochemical Identity

Sulprofos Oxon represents the "activated" form of the pesticide. The critical structural modification is the replacement of the thiono-sulfur (

) with an oxo-oxygen (

). This substitution significantly increases the electrophilicity of the phosphorus atom, facilitating nucleophilic attack by serine residues in the active site of AChE.

Chemical Identity

Parameter	Data
Common Name	Sulprofos Oxon
CAS Registry Number	38527-90-1
IUPAC Name	O-ethyl O-[4-(methylthio)phenyl] S-propyl phosphorothioate
Molecular Formula	
Molecular Weight	306.38 g/mol
Parent Compound	Sulprofos (CAS: 35400-43-2)
Core Structure	Phosphorothioate (P=O)

Structural Analysis

The molecule features a central phosphorus atom bonded to:

- Double-bonded Oxygen (): Creates a strong dipole, pulling electron density away from the phosphorus, making it highly electrophilic.
- S-Propyl group: A thioester linkage that serves as a leaving group during hydrolysis but remains intact during the initial inhibition event.
- O-Ethyl group: An ester linkage.
- O-[4-(methylthio)phenyl] group: A para-substituted phenolic ring. Note: The methylthio () group on the ring is susceptible to further oxidation (to sulfoxide/sulfone), but the term "**Sulprofos Oxon**" strictly refers to the conversion.

Metabolic Bioactivation (Oxidative Desulfuration)

Sulprofos is a pro-insecticide; it is relatively inert until bioactivated. The primary metabolic pathway is oxidative desulfuration mediated by Cytochrome P450 monooxygenases (specifically CYP isoforms).

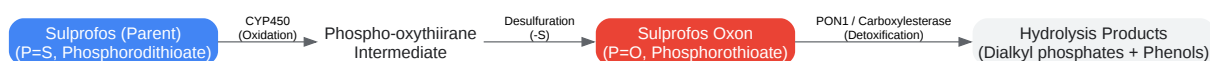
Mechanism of Formation

The CYP450 enzyme inserts an oxygen atom into the

bond, forming a transient unstable phospho-oxythiirane intermediate. This ring collapses, expelling the sulfur atom (often binding to the CYP heme, causing suicide inhibition) and leaving the

moiety.

Pathway Diagram: The following diagram illustrates the transition from the parent thionate to the active oxon and subsequent hydrolysis.



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Figure 1: Metabolic activation pathway of Sulprofos.[1] The conversion from P=S to P=O is the critical toxication step.

Mechanism of Toxicity: AChE Inhibition[7][11]

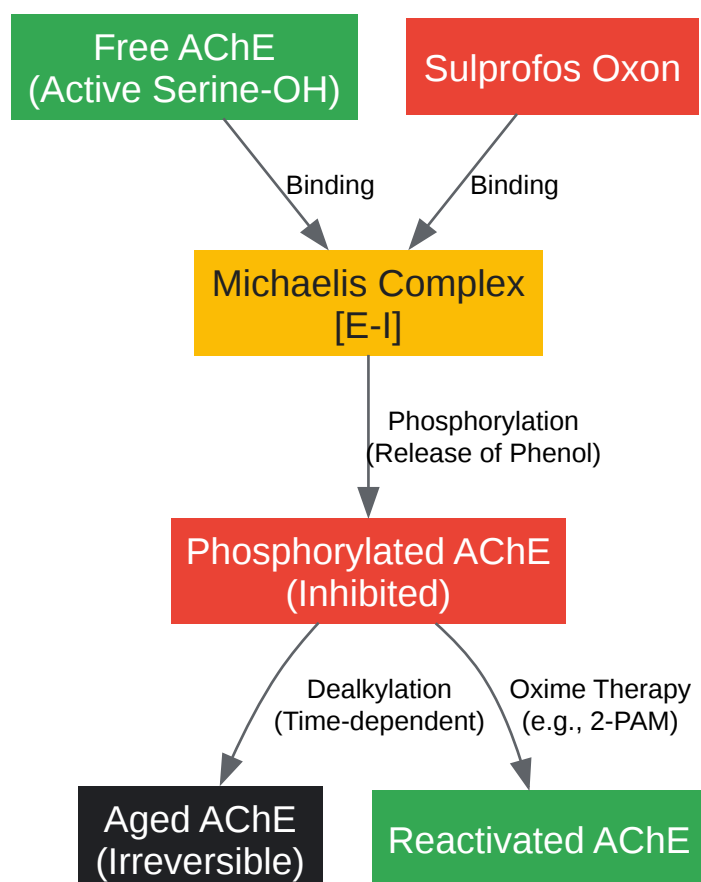
The physiological target of **Sulprofos Oxon** is acetylcholinesterase (AChE).[2] The toxicity is driven by the phosphorylation of the serine hydroxyl group within the enzyme's esteratic site.

The Inhibition Kinetics

Unlike the parent compound, the Oxon possesses a polarized

bond. The phosphorus atom acts as a "hard" electrophile, reacting rapidly with the "hard" nucleophile (oxygen) of the Serine-203 residue (numbering varies by species) in the AChE catalytic triad.

- **Michaelis Complex:** The Oxon enters the AChE gorge and aligns via pi-pi interactions with the aromatic lining.
- **Phosphorylation:** The serine -OH attacks the phosphorus. The leaving group is typically the 4-(methylthio)phenol moiety (or potentially the S-propyl group depending on specific conditions, though the phenolic leaving group is mechanistically favored in similar OPs).
- **Aging:** If the phosphorylated enzyme is not reactivated (spontaneously or via oxime therapy), a subsequent dealkylation (loss of the ethyl or propyl chain) occurs. This creates a stable, negatively charged phosphate-enzyme complex that is resistant to reactivation.



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Figure 2: Kinetic pathway of AChE inhibition. The transition from 'Inhibited' to 'Aged' represents the point of no return for enzymatic function.

Experimental Protocols

Laboratory Synthesis of Sulprofos Oxon

For research purposes, the oxon is rarely isolated from biological tissue due to instability. It is synthesized chemically from the parent sulprofos using peracids.

Reagents:

- Sulprofos (Parent, >98% purity)
- m-Chloroperoxybenzoic acid (mCPBA)[\[3\]](#)[\[4\]](#)
- Dichloromethane (DCM)
- Sodium bicarbonate ()

Protocol:

- Dissolution: Dissolve 1.0 mmol of Sulprofos in 10 mL of anhydrous DCM. Cool to 0°C in an ice bath.
- Oxidation: Add 1.1 equivalents of mCPBA dropwise over 15 minutes. The stoichiometry is critical; excess oxidant may attack the sulfide on the phenyl ring (forming sulfoxides).
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature for 1 hour. Monitor via TLC (Hexane:Ethyl Acetate 4:1). The oxon is more polar than the parent.
- Workup: Wash the organic layer with 10% (x3) to remove m-chlorobenzoic acid byproduct. Wash with brine, dry over , and concentrate in vacuo.
- Purification: Purify via silica gel column chromatography.

Analytical Detection (GC-MS)

- Column: DB-5ms or equivalent (30m x 0.25mm).

- Carrier Gas: Helium (1 mL/min).
- Temperature Program: 80°C (1 min)
20°C/min
280°C (hold 5 min).
- Identification: Look for the molecular ion peak (
) at 306 m/z.
 - Differentiation: The parent Sulprofos will appear at 322 m/z (difference of 16 amu: S=32 vs O=16).

References

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